

# Physicochemical Properties of Didestriazole Anastrozole Dimer Impurity: A Technical Guide

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## Compound of Interest

Compound Name:	Didestriazole Anastrozole Dimer Impurity
Cat. No.:	B193206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the **Didestriazole Anastrozole Dimer Impurity**, a process-related impurity encountered during the synthesis of the active pharmaceutical ingredient (API) Anastrozole. This document is intended to serve as a resource for researchers, analytical scientists, and professionals in drug development and quality control.

## Introduction

Anastrozole is a potent and selective non-steroidal aromatase inhibitor used in the treatment of hormone-receptor-positive breast cancer in postmenopausal women. During its synthesis, various impurities can be formed. The **Didestriazole Anastrozole Dimer Impurity** is one such process-related impurity.<sup>[1]</sup> Its identification and characterization are crucial for ensuring the quality, safety, and efficacy of the final drug product. This guide summarizes the available data on its chemical identity and physicochemical properties and outlines a general workflow for its analysis.

## Chemical Identity

The **Didestriazole Anastrozole Dimer Impurity** is also known by several synonyms, including Anastrozole Impurity A.<sup>[2][3]</sup> Its chemical structure is distinct from Anastrozole, notably by the absence of the two triazole rings, as the "didestriazole" name implies.

Identifier	Details
Systematic (IUPAC) Name	2,3-bis[3-(2-cyanopropan-2-yl)-5-methylphenyl]-2-methylpropanenitrile
Common Denominations	Didestriazole Anastrozole Dimer Impurity, Anastrozole Impurity A
CAS Number	918312-71-7[2][4]
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>3</sub> [2][4]
Molecular Weight	383.54 g/mol [2][4]

## Physicochemical Properties

The available data on the physicochemical properties of the **Didestriazole Anastrozole Dimer Impurity** is somewhat limited and presents some inconsistencies, which is common for pharmaceutical impurities that are not as extensively studied as the parent API. The following table summarizes the reported and predicted properties.

Property	Value	Notes
Melting Point	1°C to 2°C[1]	This value appears unusually low for a molecule of this size and may require further verification.
Boiling Point	518.1 ± 45.0 °C[5]	Predicted value.
Density	1.056 ± 0.06 g/cm <sup>3</sup> [5]	Predicted value.
Specific Gravity	1.043 g/mL[1]	
Solubility	Soluble in water and methanol. [1]	Another source reports solubility in Chloroform, Dichloromethane, Ethyl Acetate, and Dimethyl Sulfoxide.[5]

# Analytical Characterization and Experimental Protocols

The identification and quantification of the **Didestriazole Anastrozole Dimer Impurity**, like other Anastrozole impurities, typically rely on modern analytical techniques. While specific, detailed experimental protocols for the synthesis of this particular impurity are not readily available in the public domain, a general workflow for its isolation and characterization can be outlined. This impurity is available as a reference standard for analytical method development and validation.<sup>[2]</sup><sup>[3]</sup>

## General Experimental Workflow for Impurity Identification

The following diagram illustrates a typical workflow for the identification and characterization of a process-related impurity such as the Didestriazole Anastrozole Dimer.



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